Part 1: Structural Anatomy & Physicochemical Profile[1]

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Compound of Interest	
Compound Name:	*Methyl 3-bromo-4-hydroxybenzoate*
CAS No.:	*29415-97-2*
Cat. No.:	*B1588097*

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Methyl 3-bromo-4-hydroxybenzoate (M3B4HB) acts as a high-value pharmacophore scaffold due to its orthogonal functionalization potential.[1] Structurally, it presents a trisubstituted benzene ring featuring three distinct reactive handles:[1]

- C1-Ester: Susceptible to hydrolysis, reduction, or amidation.[1]
- C3-Bromide: A handle for palladium-catalyzed cross-coupling (Suzuki-Miyaura, Buchwald-Hartwig).[1]
- C4-Hydroxyl: A nucleophilic site for etherification (O-alkylation) or esterification.[1]

This "triad" of reactivity allows medicinal chemists to grow the molecule in three spatial dimensions, making it an ideal building block for fragment-based drug discovery (FBDD).[1]

Physicochemical Metrics

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Property	Value	Context for Drug Dev
Molecular Formula		Low MW fragment (<300 Da).[1]
Molecular Weight	231.04 g/mol	Ideal for Fragment-Based Drug Design (Rule of 3).[1]
Melting Point	106–110 °C	Crystalline solid; easy to handle/purify.[1]
LogP (Predicted)	~2.4	Moderate lipophilicity; good membrane permeability potential.[1]
pKa (Phenol)	~6.8	More acidic than non-brominated phenol (due to -I effect of Br).[1]
H-Bond Donors	1 (Phenolic OH)	Critical for receptor binding interactions.[1]
H-Bond Acceptors	3	Ester carbonyl + ether oxygen + phenolic oxygen.[1]

Part 2: Synthetic Pathways & Process Chemistry

The most robust synthetic route involves the electrophilic aromatic substitution (bromination) of Methyl Paraben (Methyl 4-hydroxybenzoate).[1] This method is preferred over esterification of the brominated acid due to the low cost and high availability of methyl paraben.[1]

Mechanism of Action: Electrophilic Bromination

The hydroxyl group at C4 is a strong activator (ortho/para director).[1] The ester at C1 is a deactivator (meta director).[1] These effects reinforce each other, directing the electrophile (

) exclusively to the C3 position (ortho to the phenol).[1]

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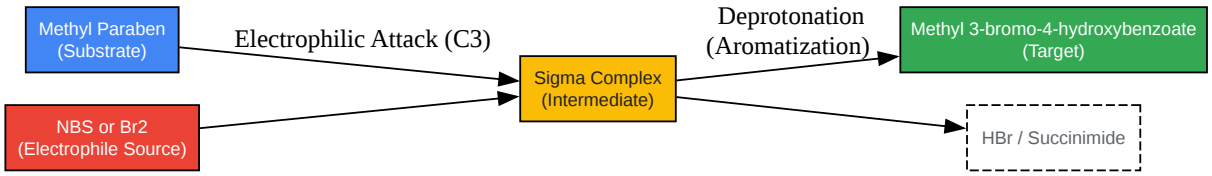


Figure 1: Regioselective Bromination Mechanism directed by Phenolic Activation

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[1]

Experimental Protocol: NBS Bromination (Lab Scale)

Rationale: N-Bromosuccinimide (NBS) is chosen over elemental bromine (

) for laboratory scale to control stoichiometry and prevent over-bromination (formation of 3,5-dibromo species).[1]

Reagents:

- Methyl 4-hydroxybenzoate (1.0 eq)[1]
- N-Bromosuccinimide (NBS) (1.05 eq)[1]
- Acetonitrile (ACN) or Glacial Acetic Acid (Solvent)[1]
- p-Toluenesulfonic acid (pTsOH) (0.1 eq, Catalyst)[1]

Step-by-Step Workflow:

- Dissolution: Charge a round-bottom flask with Methyl 4-hydroxybenzoate (15.2 g, 100 mmol) and ACN (150 mL). Stir until clear.
- Catalyst Addition: Add pTsOH (1.7 g, 10 mmol). The acid catalyst activates the NBS.[1]
- Bromination: Cool the solution to 0°C. Add NBS (18.7 g, 105 mmol) portion-wise over 30 minutes. Note: Slow addition prevents exotherm spikes.[1]

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- Reaction: Allow to warm to room temperature (RT) and stir for 4–6 hours. Monitor by TLC (Hexane:EtOAc 3:1) or HPLC.[1]
- Quench: Pour mixture into ice-water (500 mL) containing 5% Sodium Thiosulfate (

) to neutralize unreacted bromine species.
- Isolation: The product typically precipitates as a white solid.[1] Filter and wash with cold water.[1]
- Purification: Recrystallize from Methanol/Water if necessary to remove succinimide traces.

Part 3: Reactivity Landscape (The "Value" Proposition)

For drug developers, M3B4HB is a divergent intermediate.[1] The order of operations is critical: the phenolic proton is acidic and must often be protected or alkylated before engaging the bromide in metal-catalyzed couplings to prevent catalyst poisoning.[1]

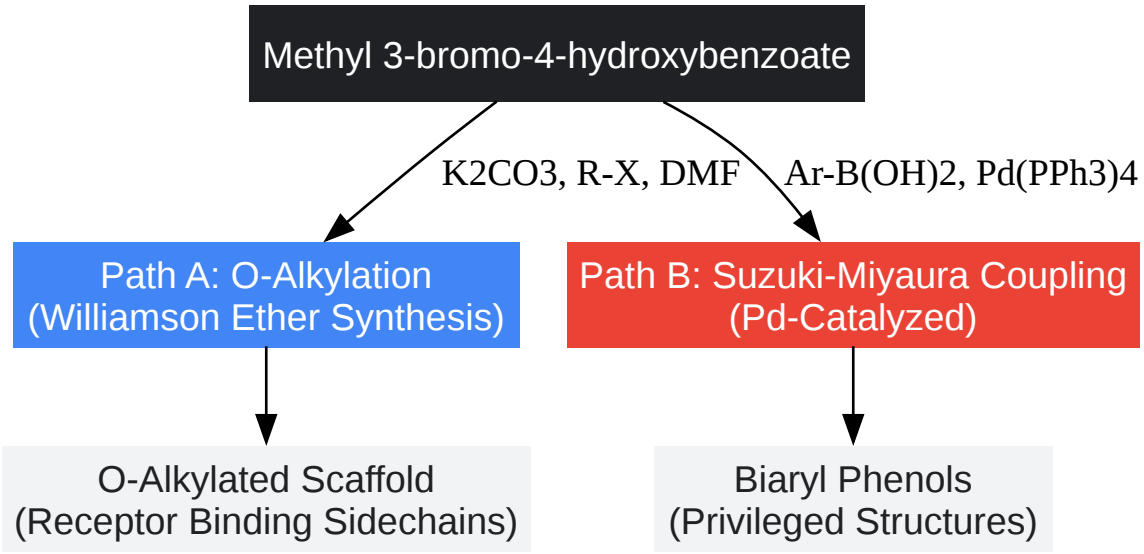


Figure 2: Divergent Synthetic Utility of the Scaffold

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Key Application: Suzuki-Miyaura Coupling

The C3-Bromine bond is activated for oxidative addition to Palladium(0).[1]

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- Conditions:

  (3 mol%),

  (2 eq), Dioxane/Water, 90°C.

- Self-Validating Check: If the reaction stalls, check for "de-bromination" (reduction to methyl paraben) which indicates the catalyst cycle is active but transmetallation is failing (often due to wet solvents or oxygen).[1]

Part 4: Analytical Characterization

To ensure scientific integrity, the identity of the synthesized scaffold must be validated using NMR.[1]

Predicted

H-NMR Data (400 MHz,

):

- 8.18 (d, J=2.0 Hz, 1H): H2 (Ortho to ester, Ortho to Br).[1] Most deshielded due to additive effects.[1]
- 7.92 (dd, J=8.5, 2.0 Hz, 1H): H6 (Ortho to ester).[1] Shows meta-coupling to H2.[1]
- 7.05 (d, J=8.5 Hz, 1H): H5 (Ortho to OH).[1] Shielded by the electron-donating hydroxyl group.[1]
- 5.95 (s, 1H): -OH (Exchangeable, shift varies with concentration).[1]
- 3.89 (s, 3H): -COO

  (Methyl Ester).[1]

Interpretation Logic: The coupling constant (

) of ~2.0 Hz between H2 and H6 confirms the meta relationship, proving the bromine is at position 3.[1] If the bromine were at position 2, the splitting patterns would differ significantly.[1]

Part 5: Safety & Handling (HSE)

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GHS Classification:

- Acute Tox. 3 (H301): Toxic if swallowed.[1]
- Skin Irrit. 2 (H315): Causes skin irritation.[1][2][3]
- Eye Irrit. 2A (H319): Causes serious eye irritation.[1][2][3]

Handling Protocol: Always handle in a fume hood. The phenol moiety makes this compound potentially corrosive to mucous membranes.[1] In case of skin contact, wash with PEG-400 or copious amounts of water.[1] Avoid dust formation as the solid is a respiratory irritant.[1]

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